

tripropyl phosphate molecular weight and formula

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Compound of Interest

Compound Name: Tripropyl phosphate

Cat. No.: B103840

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In-Depth Technical Guide: Tripropyl Phosphate

This guide provides core technical data on **tripropyl phosphate**, focusing on its fundamental chemical properties. The information is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work.

Chemical Identity and Properties

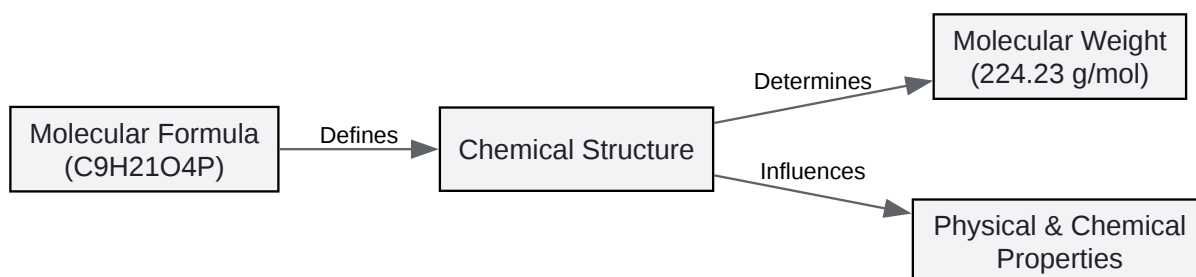
Tripropyl phosphate, an organophosphorus compound, serves various roles in industrial and laboratory settings, including as a flame retardant and plasticizer.[1] Its physical state is a colorless liquid.[2]

Below is a summary of its key quantitative chemical identifiers and properties.

Property	Value	Source
Molecular Formula	C ₉ H ₂₁ O ₄ P	[3][4]
Linear Formula	(CH ₃ CH ₂ CH ₂ O) ₃ P(O)	
Molecular Weight	224.23 g/mol	[2][5]
Exact Mass	224.11774614 Da	[2]
CAS Registry Number	513-08-6	[3][4]

Logical Relationship of Chemical Identifiers

The chemical formula and structure of a molecule are fundamental to determining its molecular weight and other physical properties. The logical flow from formula to physical characteristics is a foundational concept in chemistry.



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Caption: Relationship between chemical formula, structure, and properties.

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References

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- To cite this document: BenchChem. [tripropyl phosphate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103840#tripropyl-phosphate-molecular-weight-and-formula]

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